

# A Comprehensive Technical Guide to the Solubility of Mesosulfuron-Methyl in Organic Solvents

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## Compound of Interest

Compound Name: Mesosulfuron

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This technical guide provides an in-depth overview of the solubility of the herbicide **mesosulfuron**-methyl in various organic solvents. The information is compiled to assist researchers, chemists, and formulation scientists in understanding its physicochemical properties for application in research, development, and formulation. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of its mode of action and experimental workflows.

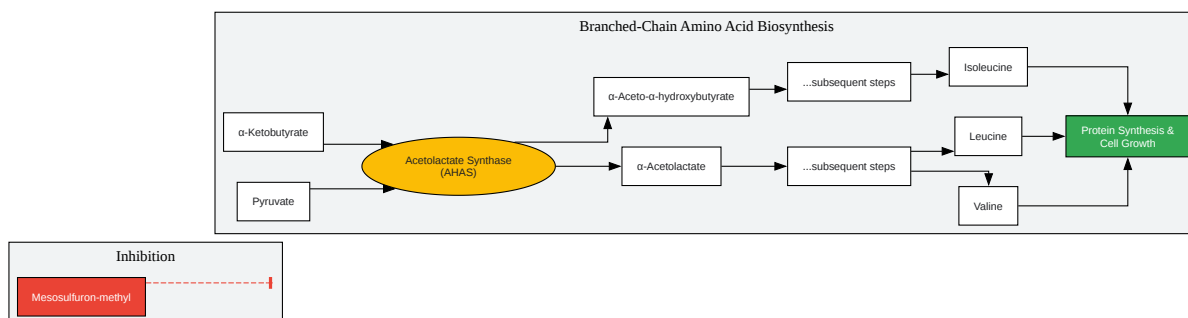
## Quantitative Solubility Data

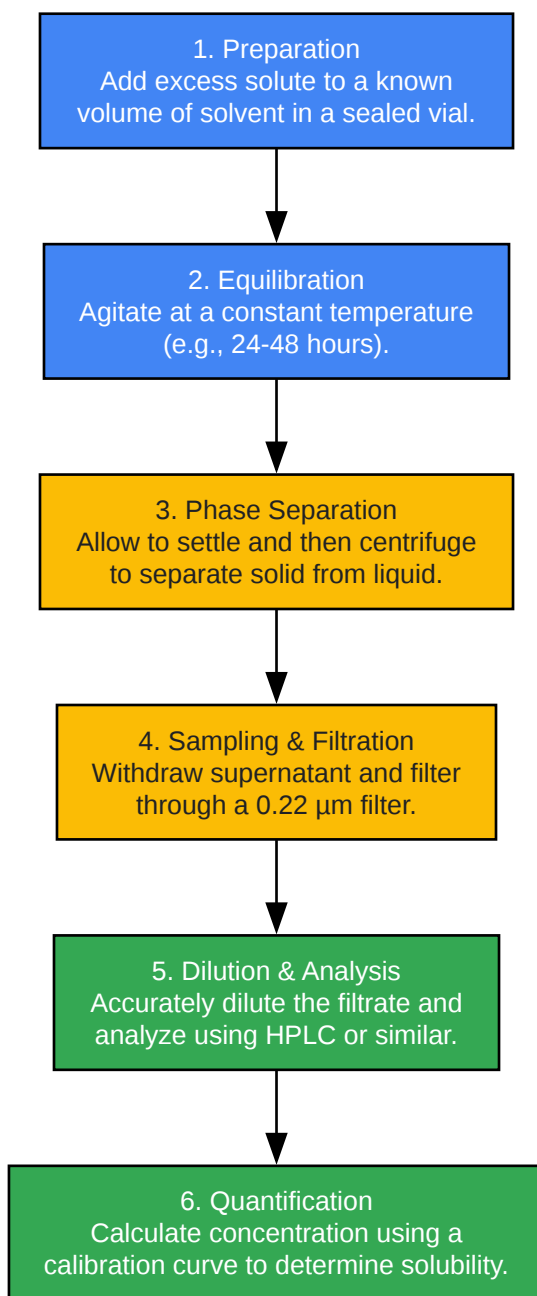
The solubility of **mesosulfuron**-methyl in a range of organic solvents at 20°C has been determined and is summarized in the table below. This data is crucial for selecting appropriate solvents for analytical standards, formulation development, and toxicological studies.

Organic Solvent	Solubility (g/L) at 20°C
Acetone	13.66[1][2][3][4]
Acetonitrile	8.37[1]
Methylene Chloride	3.79 - 3.8[1][2][3][4]
Ethyl Acetate	2.0 - 2.03[1][2][3][4]
Toluene	0.013[1][2][3][4]
Isopropanol	0.096[1]
n-Hexane	< 0.00023[1][3][4]

## Mode of Action: Inhibition of Acetolactate Synthase (ALS)

**Mesosulfuron**-methyl belongs to the sulfonyleurea class of herbicides.[1] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[2][5][6] This enzyme is critical for the biosynthesis of the branched-chain amino acids: valine, leucine, and isoleucine.[5][6] These amino acids are essential for protein synthesis and, consequently, plant growth. By blocking ALS, **mesosulfuron**-methyl effectively halts the production of these vital amino acids, leading to the cessation of cell division and eventual death of susceptible plants.[5][7] This pathway is present in plants and microorganisms but not in animals, which accounts for the selective herbicidal activity and low mammalian toxicity.[7][8]





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